

Personal protective equipment for handling Freselestat

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Compound of Interest

Compound Name: Freselestat

Cat. No.: B1674156

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Essential Safety and Handling Guide for Freselestat

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Freselestat**. Adherence to these procedures is vital for ensuring personal safety and environmental protection.

Hazard Identification and Classification

Freselestat is classified with the following hazards.^[1] This information is critical for understanding the potential risks associated with its handling.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Freselestat** to minimize exposure risk.

PPE Category	Specification	Rationale
Hand Protection	Double gloves (nitrile or neoprene recommended).[2]	To protect against skin contact and absorption. Change gloves immediately if contamination is suspected.[2]
Eye Protection	Safety goggles with side-shields.[1]	To protect eyes from dust and potential splashes.
Body Protection	Lab coat.[2]	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or with appropriate exhaust ventilation (e.g., fume hood) to avoid dust and aerosol formation.[1]	To prevent inhalation of Freselestat particles.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Freselestat** from receipt to disposal is essential for safety and research integrity.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **Freselestat** in a tightly sealed container in a cool, well-ventilated area.[1]
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[1]
- Keep away from direct sunlight and sources of ignition.[1]

2. Preparation and Use:

- All handling of **Freselestat** powder should be conducted in a designated area, such as a chemical fume hood, to control dust and aerosol generation.[1]

- Before handling, ensure all required PPE is correctly worn.
- Do not eat, drink, or smoke in the handling area.^[1]
- Wash hands thoroughly after handling the compound.^[1]

3. Spill Management:

- In the event of a spill, evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting cleanup.
- Collect the spillage carefully, avoiding dust generation.^[1]
- Place the spilled material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly.

Disposal Plan: Step-by-Step Procedures

Due to its high toxicity to aquatic life, **Freselestat** and its containers must be disposed of as hazardous waste.

1. Waste Segregation and Collection:

- All materials contaminated with **Freselestat**, including unused product, empty containers, and contaminated PPE, must be collected as hazardous waste.
- Solid waste (e.g., contaminated gloves, wipes) should be placed in a clearly labeled, sealed hazardous waste container.
- Liquid waste containing **Freselestat** should be collected in a separate, sealed, and labeled hazardous waste container.
- Do not dispose of **Freselestat** or its containers in the regular trash or down the drain.^[3] This is to prevent release into the environment, where it can harm aquatic ecosystems.^[3]

2. Container Disposal:

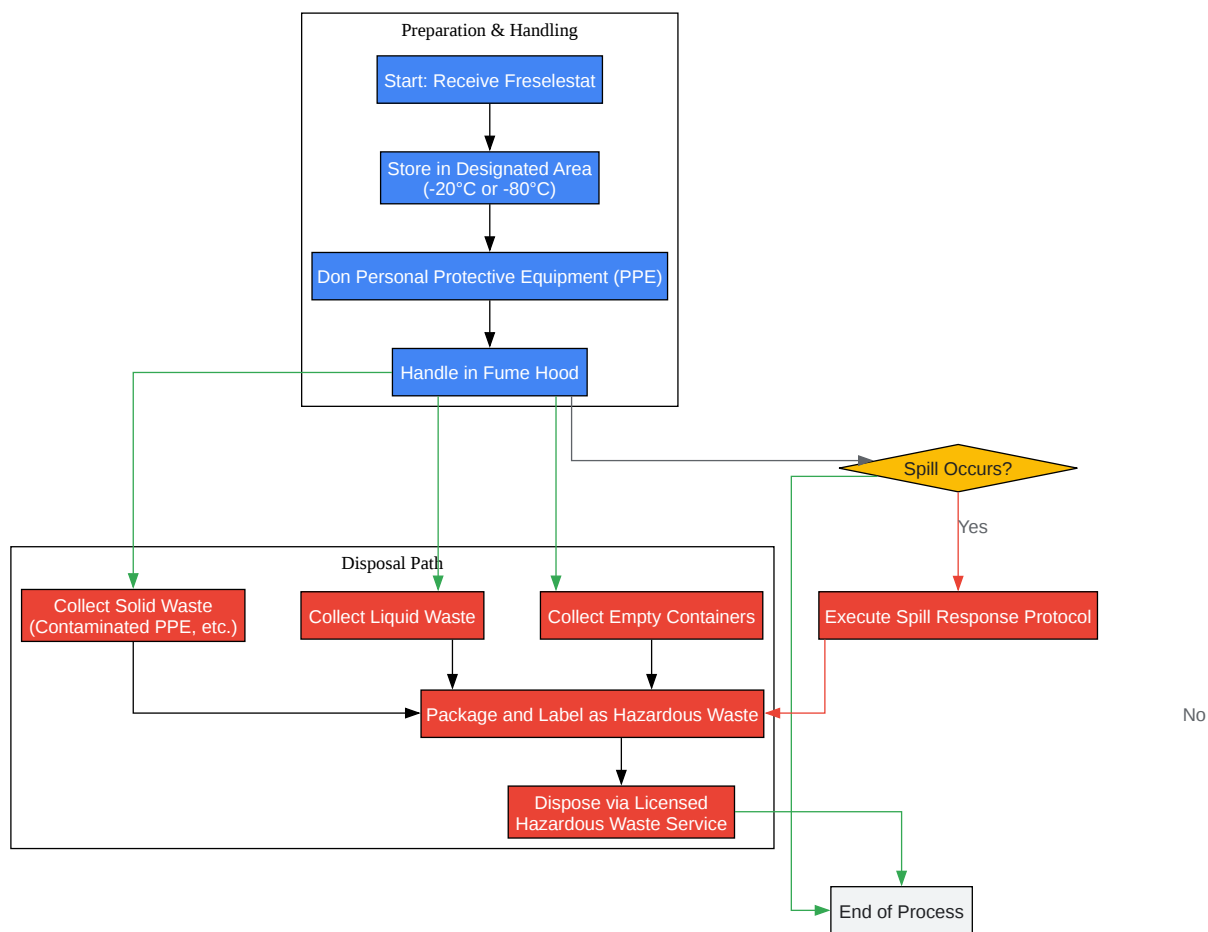
- Empty containers that once held **Freselestat** are also considered hazardous waste and must be disposed of accordingly.
- These containers should be collected for pickup by a licensed hazardous waste disposal service.

3. Final Disposal:

- Arrange for the disposal of all **Freselestat** waste through an approved and licensed hazardous waste disposal company.[\[3\]](#)
- Ensure all local, state, and federal regulations for hazardous waste disposal are followed.[\[4\]](#)

Visual Workflow for Handling and Disposal of Freselestat

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **Freselestat** in a laboratory setting.



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References

- 1. Freselestat quarterhydrate|MSDS [dcchemicals.com]
- 2. essr.umd.edu [essr.umd.edu]
- 3. blog.idrenvironmental.com [blog.idrenvironmental.com]
- 4. Dispose of Toxic Chemicals Properly: Best Practices for Safe Disposal [greenflow.com]
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